

Physical properties like melting point and solubility of 5-Fluoro-2-iodoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fluoro-2-iodoaniline

Cat. No.: B1304776

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In-Depth Technical Guide to the Physical Properties of 5-Fluoro-2-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Fluoro-2-iodoaniline**, a key intermediate in various synthetic applications, including pharmaceutical drug development. This document details the compound's melting point and solubility characteristics, outlines experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

The physical characteristics of **5-Fluoro-2-iodoaniline** are fundamental to its handling, application in synthesis, and formulation. Below is a summary of its key physical data.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ FIN	N/A
Molecular Weight	237.01 g/mol	
Appearance	Solid	[1]
Melting Point	41-45 °C	[1]
Solubility	While specific quantitative data for 5-Fluoro-2-iodoaniline is not readily available, anilines as a class are generally slightly soluble in water and exhibit greater solubility in organic solvents.	N/A

Experimental Protocols

Accurate determination of physical properties is crucial for the consistent application of chemical compounds. The following sections describe standardized experimental methodologies for measuring the melting point and assessing the solubility of **5-Fluoro-2-iodoaniline**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[2][3][4] A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.[4]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **5-Fluoro-2-iodoaniline** is packed into a capillary tube to a height of 1-2 mm.[2][4]
- **Apparatus:** A calibrated melting point apparatus, such as a Mel-Temp or a similar digital device, is used.[5]

- Initial Determination: A rapid heating rate (approximately 10-20 °C per minute) is employed to quickly determine an approximate melting range.[5]
- Precise Determination: The apparatus is allowed to cool. A fresh sample is then heated at a much slower rate, typically 1-2 °C per minute, starting from a temperature about 10-15 °C below the approximate melting point.[5]
- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Solubility Assessment

Understanding the solubility of **5-Fluoro-2-iodoaniline** in various solvents is essential for its use in reactions, purification, and formulation.

General Methodology for Qualitative and Semi-Quantitative Assessment:

- Solvent Selection: A range of common laboratory solvents of varying polarities should be selected (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane).
- Sample Preparation: A known mass of **5-Fluoro-2-iodoaniline** (e.g., 10 mg) is added to a standard volume of each solvent (e.g., 1 mL) in separate vials at a controlled temperature (e.g., 25 °C).
- Observation: The vials are agitated (e.g., using a vortex mixer) for a set period. The solubility is then visually assessed and categorized (e.g., soluble, partially soluble, insoluble).
- Semi-Quantitative Analysis: For solvents in which the compound appears soluble, incremental amounts of the solute can be added until saturation is reached to determine an approximate solubility limit.

Synthesis Workflow

5-Fluoro-2-iodoaniline can be synthesized through various routes. A common approach involves the iodination of a corresponding fluoroaniline. The following diagram illustrates a logical workflow for a representative synthesis.

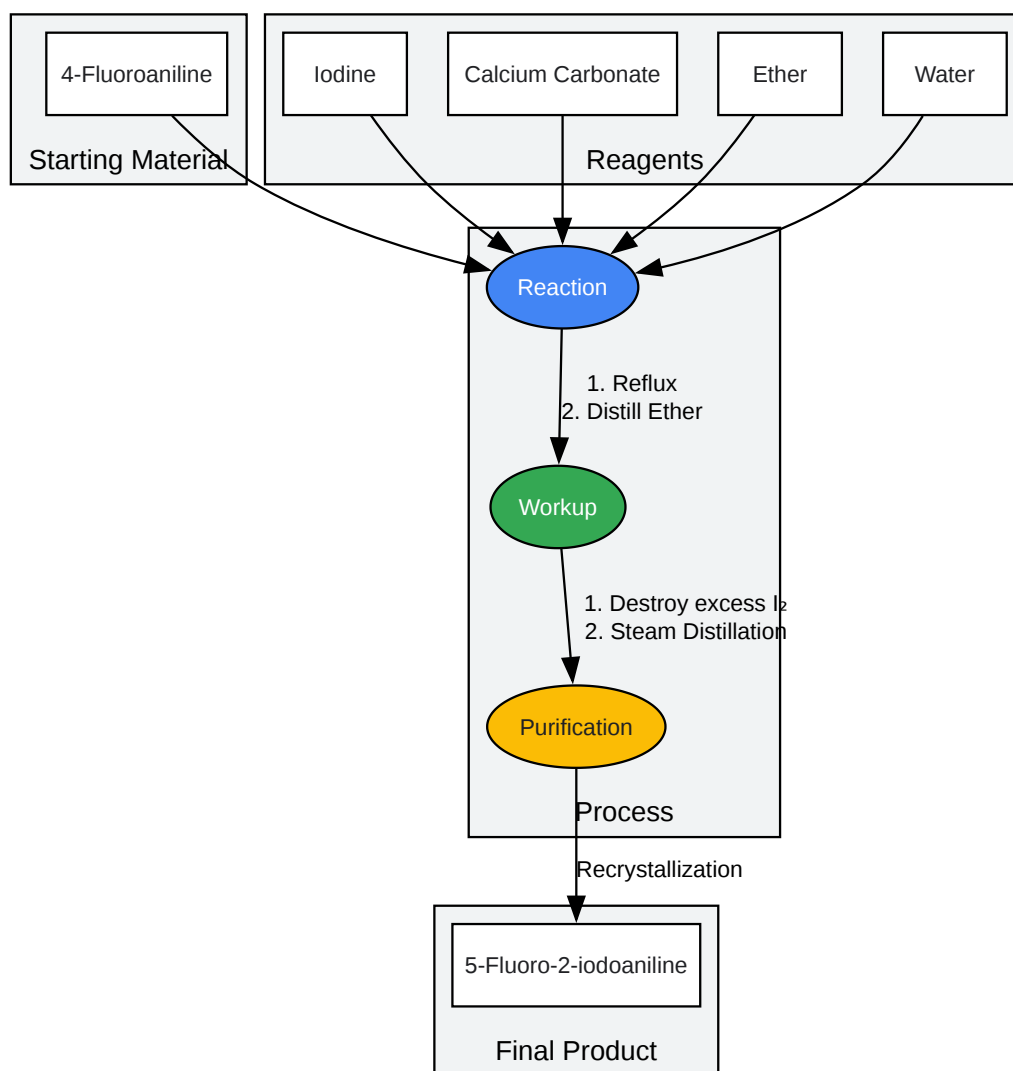


Diagram 1: Synthetic Workflow for Halogenated Anilines

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Diagram 1: Synthetic Workflow for Halogenated Anilines

This generalized workflow, adapted from the synthesis of a similar compound, illustrates the key steps from starting material to the purified final product.[6]

Role in Drug Development

Halogenated anilines, including **5-Fluoro-2-iodoaniline**, are valuable building blocks in medicinal chemistry. The incorporation of fluorine atoms into drug candidates can enhance metabolic stability, lipophilicity, and binding affinity.[7] For instance, the related compound 2-Fluoro-4-iodoaniline is a known component of TAK-733, a selective inhibitor of MEK2, highlighting the potential of such scaffolds in targeting signaling pathways implicated in diseases like cancer.[8] The logical relationship for the utility of such compounds in drug discovery is outlined below.

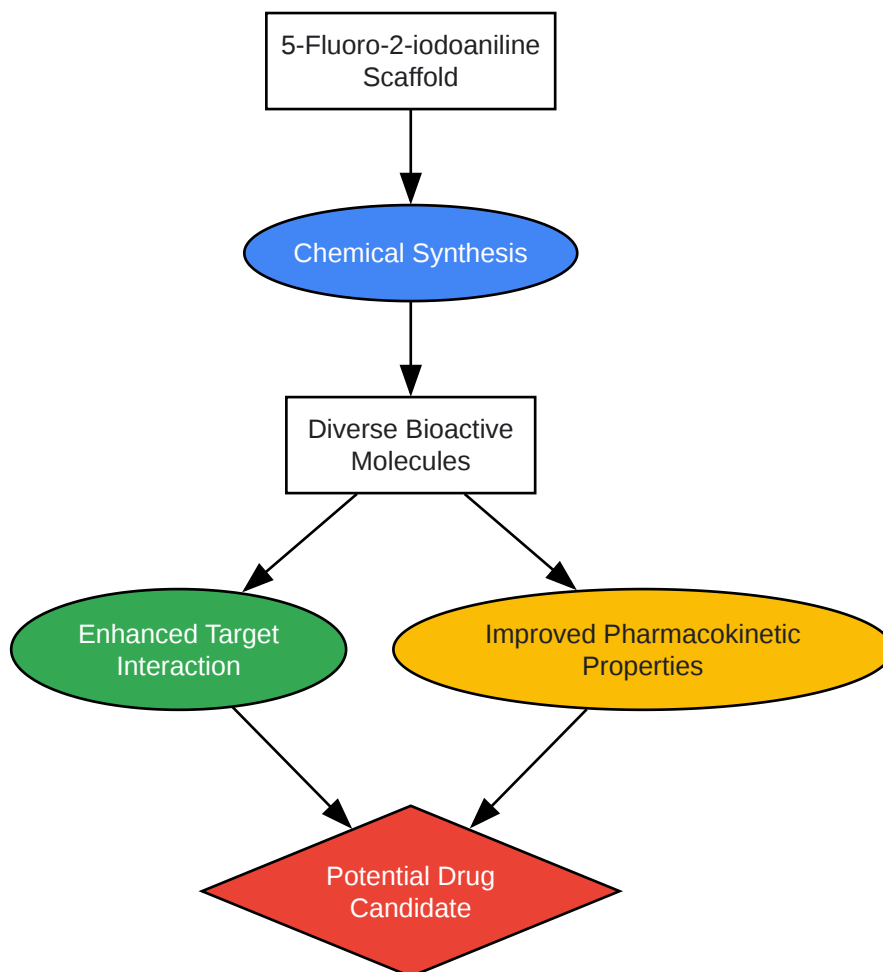


Diagram 2: Role of Fluoro-iodoanilines in Drug Discovery

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Diagram 2: Role of Fluoro-iodoanilines in Drug Discovery

This guide serves as a foundational resource for professionals working with **5-Fluoro-2-iodoaniline**. The provided data and protocols are intended to support safe and effective laboratory practices and to facilitate its application in synthetic and medicinal chemistry.

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- To cite this document: BenchChem. [Physical properties like melting point and solubility of 5-Fluoro-2-iodoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304776#physical-properties-like-melting-point-and-solubility-of-5-fluoro-2-iodoaniline]

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